

SV119: A Comprehensive Technical Guide to a Selective Sigma-2 Receptor Ligand

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Compound of Interest

Compound Name: SV119

Cat. No.: B15579769

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Abstract

SV119 is a high-affinity and selective small molecule ligand for the sigma-2 (σ_2) receptor, a protein overexpressed in a variety of tumor cells.^[1] This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and biological activities of **SV119**. The document includes comprehensive tables of quantitative data, detailed protocols for key experimental assays, and visualizations of its signaling pathway and experimental workflows to support further research and development.

Chemical Structure and Physicochemical Properties

SV119, with the IUPAC name (1R,3r,5S)-9-(6-Aminohexyl)-9-azabicyclo[3.3.1]nonan-3-yl (2-methoxy-5-methylphenyl)carbamate dihydrochloride, is a synthetic compound with a well-defined chemical structure.^[1] Its key properties are summarized in the tables below.

Table 1: Chemical and Physical Properties of SV119 Hydrochloride

Property	Value	Reference
IUPAC Name	(1R,3r,5S)-9-(6-Aminohexyl)-9-azabicyclo[3.3.1]nonan-3-yl (2-methoxy-5-methylphenyl)carbamate dihydrochloride	[1]
CAS Number	913816-12-3 (HCl salt)	[1]
Chemical Formula	C ₂₃ H ₃₉ Cl ₂ N ₃ O ₃	[1]
Molecular Weight	476.48 g/mol	[1]
Exact Mass	403.2835	[1]
SMILES Code	<chem>O=C(O[C@H]1C--INVALID-LINK--([H])CCCC2([H])C1)NC3=CC(C)=CC=C3OC</chem>	[1]
Elemental Analysis	C, 57.98; H, 8.25; Cl, 14.88; N, 8.82; O, 10.07	[1]

Table 2: Pharmacological Properties of SV119

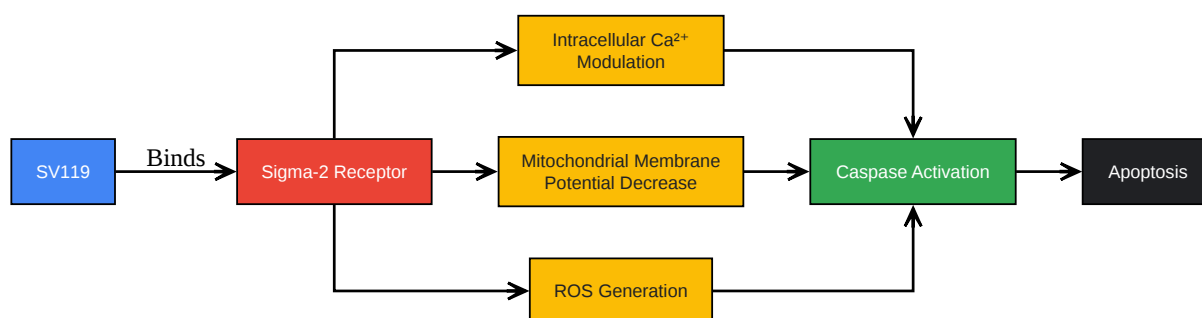
Parameter	Value	Cell Line/System	Reference
Sigma-2 Receptor Binding Affinity (K _i)	~7 nM	In vitro binding studies	[1]
Sigma-1 Receptor Binding Affinity (K _i)	> 1 μM	In vitro binding studies	[1]
IC ₅₀ (as SW V-49 conjugate)	4.1 μM ± 0.2	Pancreatic Cancer Cells	[2]

Biological Activity and Mechanism of Action

SV119 exhibits high selectivity for the sigma-2 receptor over the sigma-1 receptor.[1] The sigma-2 receptor is highly expressed in proliferating tumor cells, making it an attractive target

for cancer therapeutics.[1][3] Upon binding to the sigma-2 receptor, **SV119** induces apoptosis in cancer cells through a caspase-dependent pathway.[1] This process is initiated by the modulation of intracellular calcium signaling, a decrease in mitochondrial membrane potential, and the generation of reactive oxygen species (ROS).[1][3]

Signaling Pathway of SV119-Induced Apoptosis



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Caption: Signaling pathway of **SV119**-induced apoptosis.

Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the activity of **SV119**.

Sigma-2 Receptor Competitive Binding Assay

This protocol is adapted from a study that utilized a fluorescently-labeled sigma-2 ligand to demonstrate competitive binding.

Objective: To determine the binding affinity of **SV119** to the sigma-2 receptor by measuring its ability to compete with a known fluorescently-labeled sigma-2 ligand.

Materials:

- AsPC-1 pancreatic cancer cells

- **SV119**
- SW120 (fluorescently-labeled sigma-2 ligand)
- Phosphate-buffered saline (PBS)
- Trypsin/EDTA buffer
- 6-well plates
- Flow cytometer

Procedure:

- Seed AsPC-1 cells (5×10^5 cells/well) into 6-well plates and allow them to adhere for 24 hours.
- Pre-treat the cells with increasing concentrations of **SV119** (e.g., 0, 10, 30, 50 μM) for 30 minutes at 37°C .
- Add SW120 to a final concentration of 10 nM to each well.
- Incubate the cells for an additional 30 minutes at 37°C .
- Wash the cells twice with PBS.
- Harvest the cells using trypsin/EDTA buffer.
- Wash the harvested cells twice with PBS.
- Analyze the internalization of SW120 using a flow cytometer to determine the extent of inhibition by **SV119**.

Cell Viability (MTT) Assay

Objective: To assess the cytotoxic effects of **SV119** on cancer cells by measuring metabolic activity.

Materials:

- Cancer cell line of interest (e.g., Panc-02, CFPAC-1, Panc-1, AsPC-1)
- **SV119**
- Complete cell culture medium
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- 96-well plates
- Microplate reader

Procedure:

- Seed cells into 96-well plates at a density of 5,000-10,000 cells/well and allow them to attach overnight.
- Treat the cells with various concentrations of **SV119** for the desired duration (e.g., 24, 48, 72 hours).
- Add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C, allowing for the formation of formazan crystals.
- Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage of the untreated control.

Apoptosis (Annexin V) Assay

Objective: To quantify the induction of apoptosis by **SV119** through the detection of phosphatidylserine externalization.

Materials:

- Cancer cell line of interest
- **SV119**
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide (PI), and Binding Buffer)
- PBS
- Flow cytometer

Procedure:

- Seed cells and treat with **SV119** as described in the MTT assay protocol.
- Harvest the cells (including any floating cells in the medium) and wash them twice with cold PBS.
- Resuspend the cells in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.
- Add 5 μ L of Annexin V-FITC and 5 μ L of PI to 100 μ L of the cell suspension.
- Incubate the cells for 15 minutes at room temperature in the dark.
- Add 400 μ L of 1X Binding Buffer to each sample.
- Analyze the cells by flow cytometry within one hour. Distinguish between viable (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), and late apoptotic/necrotic (Annexin V+/PI+) cells.

Reactive Oxygen Species (ROS) Assay

Objective: To measure the generation of intracellular ROS induced by **SV119**.

Materials:

- Cancer cell line of interest
- **SV119**

- DCFDA/H2DCFDA assay kit
- PBS or appropriate assay buffer
- Fluorescence microplate reader or flow cytometer

Procedure:

- Seed cells in a 96-well plate or other suitable culture vessel.
- Load the cells with the ROS-sensitive probe (e.g., H2DCFDA) by incubating them in the probe solution for 30-60 minutes at 37°C.
- Wash the cells to remove excess probe.
- Treat the cells with various concentrations of **SV119**.
- Measure the fluorescence intensity at the appropriate excitation and emission wavelengths (e.g., ~485 nm excitation and ~535 nm emission for DCF) at different time points using a fluorescence microplate reader or flow cytometer.

Mitochondrial Membrane Potential (MMP) Assay

Objective: To assess the effect of **SV119** on the mitochondrial membrane potential.

Materials:

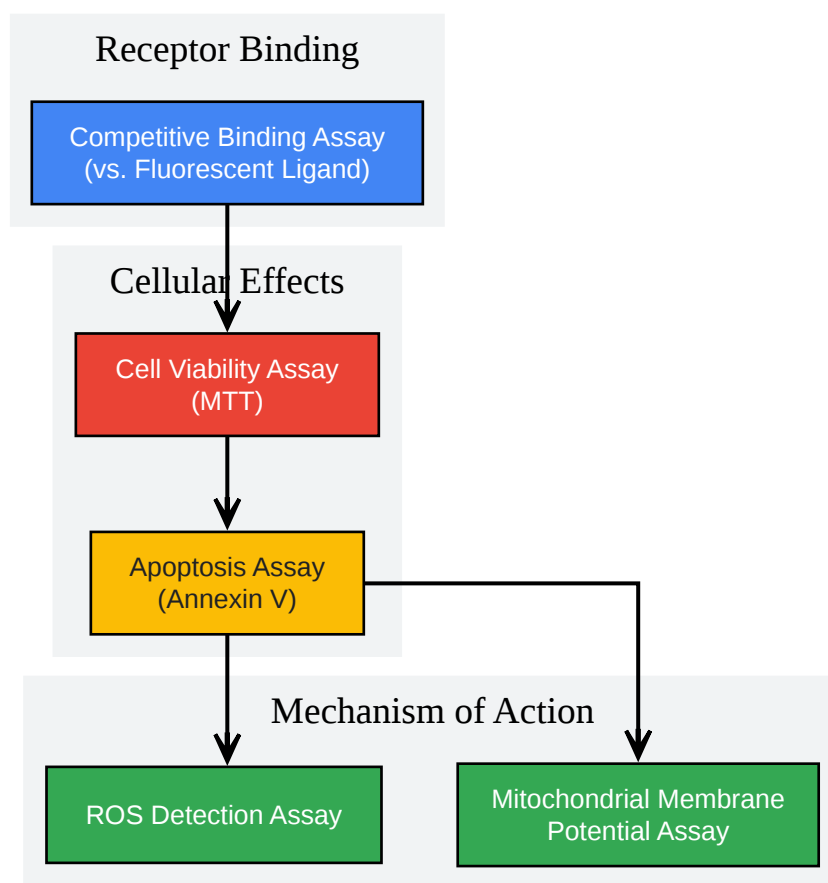
- Cancer cell line of interest
- **SV119**
- MMP-sensitive fluorescent dye (e.g., JC-1, TMRM, or TMRE)
- Complete cell culture medium
- Fluorescence microscope, microplate reader, or flow cytometer

Procedure:

- Seed cells in a suitable culture vessel (e.g., 96-well plate, glass-bottom dish).
- Treat the cells with **SV119** for the desired time.
- Incubate the cells with the MMP-sensitive dye according to the manufacturer's instructions. For JC-1, incubation typically leads to the formation of red fluorescent J-aggregates in healthy mitochondria with high membrane potential, while in apoptotic cells with low membrane potential, the dye remains as green fluorescent monomers.
- Wash the cells with an appropriate buffer.
- Measure the fluorescence. For JC-1, measure both the green and red fluorescence and calculate the ratio of red to green fluorescence as an indicator of the mitochondrial membrane potential.

Experimental Workflows

Workflow for In Vitro Characterization of SV119



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Caption: A typical workflow for the in vitro characterization of **SV119**.

Conclusion

SV119 is a potent and selective sigma-2 receptor ligand with promising anti-cancer properties. Its ability to induce apoptosis through well-defined cellular mechanisms makes it a valuable tool for cancer research and a potential candidate for targeted drug delivery systems. The data and protocols presented in this guide are intended to facilitate further investigation into the therapeutic potential of **SV119** and other sigma-2 receptor ligands.

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